

Navigating the Landscape of Branched C12 Alkanes: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *3,4-Diethyl-2,2-dimethylhexane*

Cat. No.: *B14536976*

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For scientists and professionals in drug development, the selection of high-purity, well-characterized excipients is paramount. Branched C12 alkanes, particularly isododecane, are increasingly utilized as versatile solvents and emollients in a range of pharmaceutical and research applications. This in-depth guide provides a technical overview of commercially available branched C12 alkanes, their synthesis, and their applications, with a focus on providing researchers with the data and methodologies necessary for informed decision-making.

Chemical Suppliers and Product Specifications

A number of chemical suppliers offer branched C12 alkanes, with isododecane being the most prominent. These compounds are valued for their inertness, low viscosity, and high purity. Key suppliers include Ningbo Inno Pharmchem, Henan Alfa Chemical, EMCO Chemicals, Haltermann Carless, and Alfa Chemistry. While product specifications can vary, they generally meet high standards required for research and pharmaceutical applications.

It is crucial for researchers to obtain detailed technical data sheets (TDS) and safety data sheets (SDS) from their chosen supplier to ensure the material meets the specific requirements of their application.

Manufacturing Processes of Branched C12 Alkanes

The primary industrial production method for isododecane and other branched C12 alkanes is the oligomerization of isobutene, followed by a hydrogenation step. This process typically yields

a mixture of isomers, with 2,2,4,6,6-pentamethylheptane being the major component in high-quality isododecane.

The synthesis process can be visualized as a two-step reaction:



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A simplified workflow for the synthesis of isododecane.

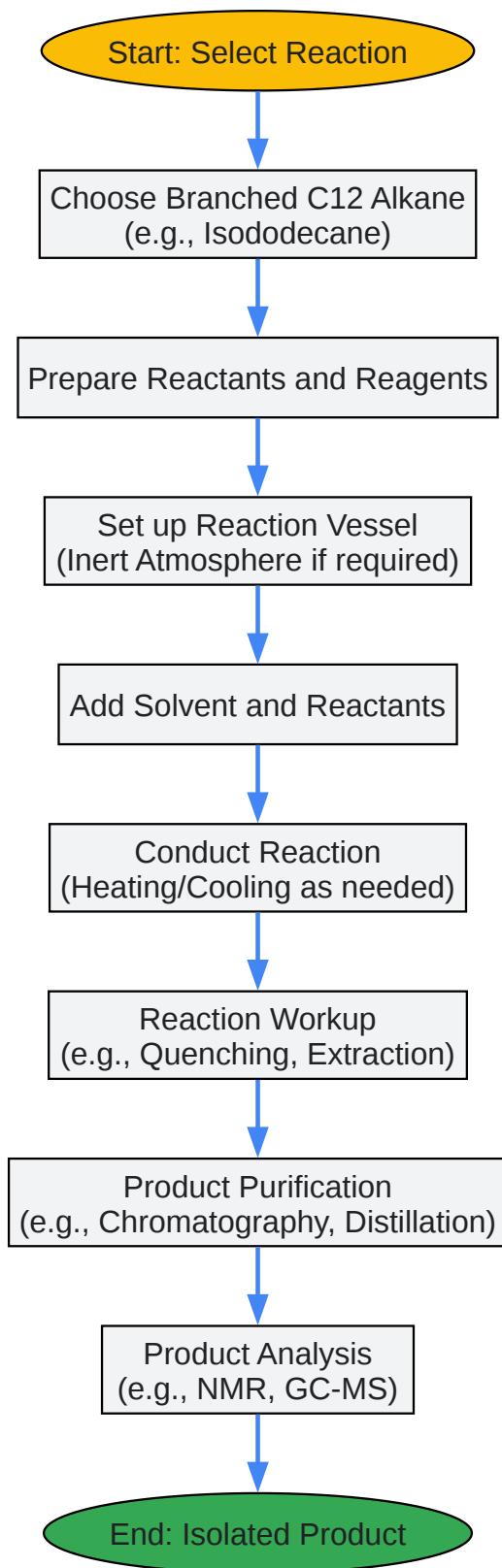
Recently, there has been a move towards more sustainable manufacturing practices. Haltermann Carless, for example, offers a bio-based isododecane produced from renewable resources.^[1] This process also involves the conversion of a bio-based feedstock into isobutene, which is then subjected to oligomerization and hydrogenation.

Applications in Research and Drug Development

Branched C12 alkanes have found utility in several areas of pharmaceutical sciences due to their favorable physicochemical properties.

As Solvents in Organic Synthesis

The inert and non-polar nature of branched C12 alkanes makes them suitable solvents for a variety of organic reactions. Their low reactivity prevents interference with sensitive reagents and intermediates. While specific, detailed protocols are often reaction-dependent, a general workflow for utilizing a branched C12 alkane as a solvent is outlined below.



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A general workflow for using branched C12 alkanes as solvents in organic synthesis.

In Topical Drug Formulations

Isododecane is widely used as an emollient and solvent in topical drug delivery systems. Its high spreadability, non-greasy feel, and rapid evaporation contribute to elegant and patient-compliant formulations. It can help to dissolve active pharmaceutical ingredients (APIs) and enhance their delivery into the skin.

As Adjuvants in Vaccine Formulations

Branched-chain hydrocarbons are explored as components of oil-in-water emulsions for vaccine adjuvants. These emulsions can help to create a depot effect at the injection site, leading to a slow release of the antigen and an enhanced immune response. While straight-chain alkanes can be irritating, the branched structure of compounds like isododecane is associated with better tolerability.

Experimental Protocols

Detailed experimental protocols are highly specific to the application. Researchers should consult specialized literature for protocols relevant to their specific area of interest. For instance, when using Gas Chromatography-Mass Spectrometry (GC-MS) for the analysis of isododecane, the column type, temperature program, and injection parameters must be optimized for the specific mixture being analyzed.

Quantitative Data Summary

The following table summarizes typical physical and chemical properties of isododecane, compiled from various supplier data. It is important to note that these values can vary slightly between suppliers and batches.

| Property | Typical Value | Unit |
|---|------------------------------|-------------------|
| Physical Properties | | |
| Molecular Weight | 170.33 | g/mol |
| Density (@ 20°C) | ~0.74 - 0.75 | g/cm ³ |
| Boiling Point | ~175 - 185 | °C |
| Flash Point | ~48 - 54 | °C |
| Viscosity (@ 25°C) | ~1.0 - 1.5 | cP |
| Chemical Specifications | | |
| Purity (Isododecane) | >98% (typically) | % |
| Major Isomer (2,2,4,6,6-Pentamethylheptane) | >80% (in high-purity grades) | % |
| Water Content | <100 | ppm |
| Acidity (as acetic acid) | <10 | ppm |

Conclusion

Branched C12 alkanes, and isododecane in particular, are valuable tools for researchers and drug development professionals. Their well-defined properties, commercial availability from multiple suppliers, and versatility in a range of applications make them a reliable choice for formulation and synthesis work. As with any chemical, it is imperative to source high-quality materials and to have a thorough understanding of their technical specifications to ensure reproducible and reliable results in a research and development setting.

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References

- 1. orgsyn.org [orgsyn.org]
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